

# molecular formula and weight of efinaconazole

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## Compound of Interest

Compound Name: *Efinaconazole*

Cat. No.: *B1671126*

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## Efinaconazole: A Core Chemical Profile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides the fundamental molecular and physical data for **Efinaconazole**, a triazole antifungal agent. The information is presented to support research and development activities.

## Chemical Identity and Properties

**Efinaconazole** is a member of the triazole class of antifungal compounds.<sup>[1]</sup> It is specifically indicated for the topical treatment of onychomycosis.<sup>[2]</sup> Its mechanism of action involves the inhibition of sterol 14 $\alpha$ -demethylase, an enzyme crucial for the biosynthesis of ergosterol, a key component of fungal cell membranes.<sup>[1][3]</sup>

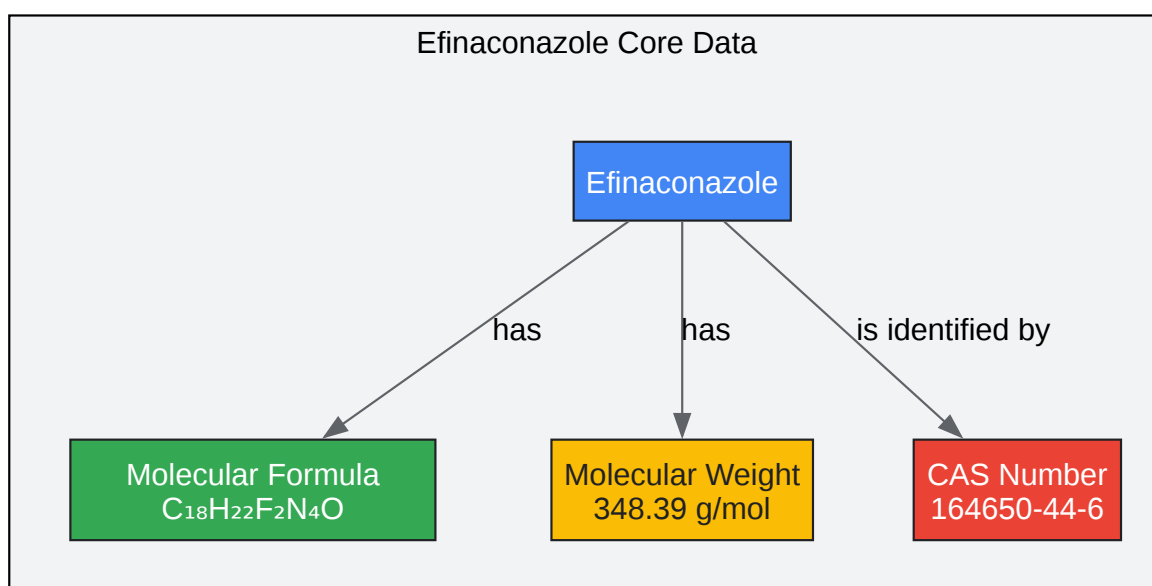
The core chemical and physical properties of **Efinaconazole** are summarized in the table below.

Identifier	Value	Source
Molecular Formula	C <sub>18</sub> H <sub>22</sub> F <sub>2</sub> N <sub>4</sub> O	PubChem <sup>[1]</sup> , FDA <sup>[4]</sup>
Molecular Weight	348.39 g/mol	FDA <sup>[4]</sup> , MedKoo Biosciences <sup>[5]</sup>
Exact Mass	348.1762	MedKoo Biosciences <sup>[5]</sup>
CAS Number	164650-44-6	MedKoo Biosciences <sup>[5]</sup>

## Structural and Chemical Information

The IUPAC name for **Efinaconazole** is (2R,3R)-2-(2,4-difluorophenyl)-3-(4-methylidenepiperidin-1-yl)-1-(1,2,4-triazol-1-yl)butan-2-ol.[1]

Below is a conceptual diagram illustrating the relationship between the chemical entity and its fundamental properties.



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### Core Properties of **Efinaconazole**

## Experimental Protocols

Detailed experimental protocols for the determination of molecular formula and weight typically involve mass spectrometry and elemental analysis.

### 3.1 Mass Spectrometry for Molecular Weight and Formula Determination

- Objective: To determine the exact mass of the molecule and deduce its elemental composition.

- Methodology:
  - A purified sample of **Efinaconazole** is introduced into a high-resolution mass spectrometer (e.g., Orbitrap, FT-ICR).
  - The sample is ionized using a soft ionization technique such as Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) to minimize fragmentation.
  - The mass-to-charge ratio ( $m/z$ ) of the molecular ion is measured with high precision.
  - The exact mass obtained is used to calculate the most probable elemental formula using specialized software that considers the isotopic abundance of elements (C, H, F, N, O).

### 3.2 Elemental Analysis

- Objective: To determine the percentage composition of each element in the compound.
- Methodology:
  - A precisely weighed sample of **Efinaconazole** is combusted in a controlled oxygen atmosphere.
  - The combustion products ( $\text{CO}_2$ ,  $\text{H}_2\text{O}$ ,  $\text{N}_2$ ) are separated and quantified using gas chromatography and thermal conductivity detection.
  - The percentage of carbon, hydrogen, and nitrogen is calculated from the amounts of their respective combustion products.
  - The percentage of oxygen is typically determined by difference. Fluorine content is determined by specific ion-selective electrode analysis after appropriate sample digestion.
  - The resulting elemental composition is compared against the theoretical composition derived from the proposed molecular formula.[5]

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## References

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